

Safe Disposal of 4-Methoxypentan-2-one: A Procedural Guide

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Compound of Interest

Compound Name: 4-Methoxypentan-2-one

Cat. No.: B081126

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For Immediate Reference: Essential Safety and Disposal Information for **4-Methoxypentan-2-one**

This document provides a comprehensive guide to the proper disposal procedures for **4-Methoxypentan-2-one**, designed for researchers, scientists, and professionals in drug development. Adherence to these protocols is critical for ensuring laboratory safety and environmental compliance.

Key Chemical and Hazard Data

A summary of the essential physical and hazard properties of **4-Methoxypentan-2-one** is provided below. This information is critical for safe handling and disposal.

Property	Value	Citation
Chemical Name	4-Methoxy-4-methylpentan-2-one	[1]
CAS Number	107-70-0	[1][2]
Appearance	Clear, colorless liquid	[2]
Primary Hazards	Flammable liquid and vapor	[3][4]
UN Number	2293	[1]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[1][3]

Disposal Protocol: A Step-by-Step Approach

The following protocol outlines the necessary steps for the safe disposal of **4-Methoxypentan-2-one**. This procedure is designed to minimize risks and ensure compliance with hazardous waste regulations.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Wear protective gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.[1]
- **Respiratory Protection:** Use only in a well-ventilated area. If inhalation is a risk, use a NIOSH/MSHA approved respirator.[1]
- **General Safety:** Keep away from heat, sparks, open flames, and hot surfaces.[1][3] Use non-sparking tools and take precautionary measures against static discharge.[1][3]

2. Handling and Storage of Waste:

- Collect waste **4-Methoxypentan-2-one** in a designated, properly labeled, and sealed container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources.[\[1\]](#)[\[3\]](#)

3. Spill Management:

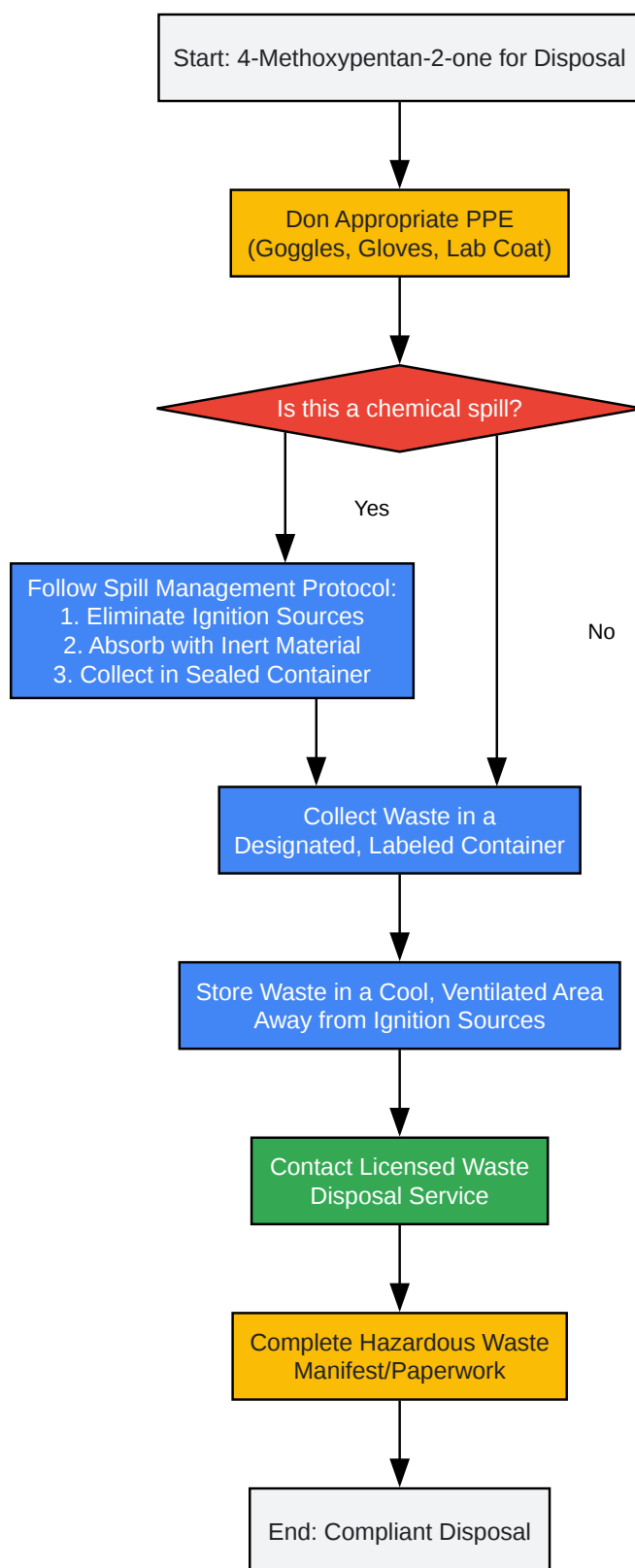
- In the event of a spill, immediately eliminate all ignition sources.[\[1\]](#)[\[2\]](#)
- Absorb the spill with a non-combustible, inert absorbent material such as sand, earth, or vermiculite.[\[2\]](#)
- Using clean, non-sparking tools, collect the absorbed material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
- Do not allow the spilled material to enter drains or waterways.[\[4\]](#)

4. Final Disposal:

- All chemical waste, including unused product and contaminated materials, must be disposed of as hazardous waste.
- Engage a licensed professional waste disposal service to handle the disposal of **4-Methoxypentan-2-one**.[\[4\]](#)
- Ensure that the disposal method complies with all local, regional, and national hazardous waste regulations.[\[1\]](#) Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and ensuring complete and accurate classification.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **4-Methoxypentan-2-one**.



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Caption: Disposal workflow for **4-Methoxypentan-2-one**.

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